

analytical methods for quantifying 1-ethylcyclohexane-1

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Compound of Interest

Compound Name: 1-ethylcyclohexane-1-carboxylic acid

CAS No.: 1124-98-7

Cat. No.: B1268198

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Here are the detailed Application Notes and Protocols for the analytical methods for quantifying **1-ethylcyclohexane-1-carboxylic acid**.

Application Note & Protocol Guide

Topic: Quantitative Analysis of **1-Ethylcyclohexane-1-carboxylic Acid** in Complex Matrices

Audience: Researchers, scientists, and drug development professionals.

Abstract

This guide provides a comprehensive overview and detailed protocols for the quantitative analysis of **1-ethylcyclohexane-1-carboxylic acid**. Given analytical strategies: Gas Chromatography-Mass Spectrometry (GC-MS) following derivatization and High-Performance Liquid Chromatography (HPLC). This document is designed to serve as a practical resource for scientists in pharmaceutical development, metabolic research, and quality control, offering protocols, and guidance on method validation.

Introduction and Analyte Overview

1-Ethylcyclohexane-1-carboxylic acid (CAS 1124-98-7) is a saturated cyclic carboxylic acid.^[1] While specific applications are not widely documented in the literature, it is known for its role in chemical synthesis and as a potential metabolite or impurity in synthetic pathways. The accurate quantification of such compounds is critical for understanding their behavior in various studies.

The primary analytical challenges associated with carboxylic acids like **1-ethylcyclohexane-1-carboxylic acid** stem from their high polarity and, for GC-MS, poor peak shape, low sensitivity, and strong interactions with the chromatographic system, necessitating specific sample preparation and analytical techniques.

Physicochemical Properties of 1-Ethylcyclohexane-1-carboxylic Acid

A thorough understanding of the analyte's properties is fundamental to developing a robust analytical method.

Property	Value	Source
Molecular Formula	C ₉ H ₁₆ O ₂	[1]
Molecular Weight	156.22 g/mol	[1]
Physical Form	Powder	
Melting Point	39-42 °C	
Predicted XLogP3-AA	3.2	[6]
CAS Number	1124-98-7	[1]

Strategic Approach: Method Selection

The choice between Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) depends on the sample matrix, required sen:

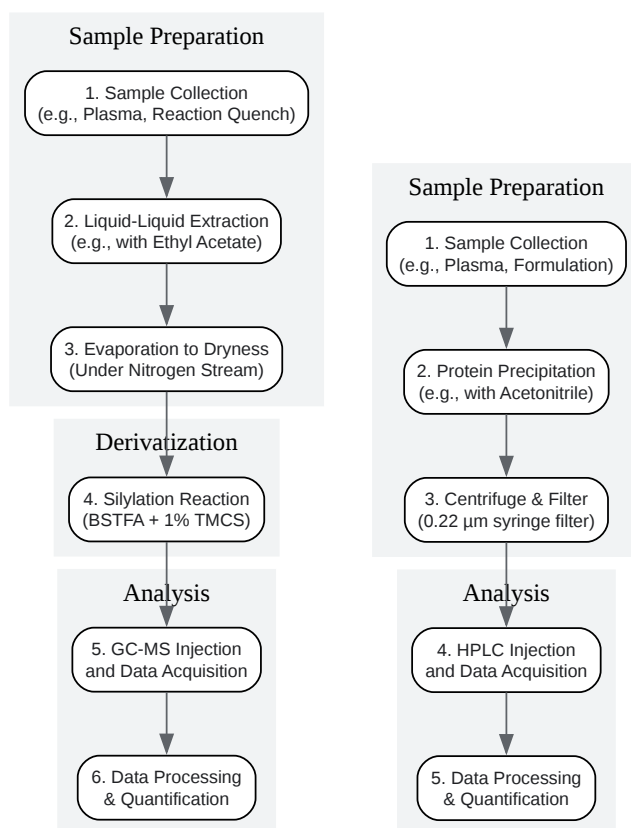
- Gas Chromatography-Mass Spectrometry (GC-MS): This is a powerful technique for volatile compounds.^[7] Due to the low volatility of **1-ethylcycl**, process converts the polar carboxyl group into a less polar, more volatile ester or silyl ester, significantly improving chromatographic performance a resolution and sensitive, specific detection.
- High-Performance Liquid Chromatography (HPLC): HPLC is highly suitable for the direct analysis of polar and non-volatile compounds, potentially the most common approach. Method development must carefully control the mobile phase pH to ensure the analyte is in a consistent, non-ionized columns.^[10] Coupling HPLC with mass spectrometry (LC-MS) provides the highest sensitivity and selectivity.^{[11][12]}

Parameter	Gas Chromatography (GC-MS)	High-Pe
Principle	Separation based on volatility and interaction with a stationary phase.	Separatic stationar
Suitability for Analyte	Suitable only after derivatization to increase volatility.	Highly su
Sample Preparation	Often requires liquid-liquid or solid-phase extraction followed by a chemical derivatization step. ^{[13][14]}	Can be a biologica
Detection	Mass Spectrometry (MS) is ideal for confirmation and quantification. Flame Ionization Detector (FID) is also an option.	UV detec strong ch
Advantages	High resolution and sensitivity.	Broad ap compoun
Disadvantages	Derivatization adds time, complexity, and potential for error.	Mobile pl

Protocol 1: Quantification by GC-MS with Derivatization

This protocol is recommended for achieving high sensitivity and specificity, particularly in complex matrices where analyte concentration is low. We wi^{[4][15]}

Workflow for GC-MS Analysis



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Caption: HPLC workflow for **1-ethylcyclohexane-1-carboxylic acid**.

A. Sample Preparation (Protein Precipitation)

- Sample Collection: Pipette 100 µL of sample into a microcentrifuge tube.
- Internal Standard: Add the internal standard.
- Precipitation: Add 300 µL of cold acetonitrile containing 0.1% formic acid. The acid helps to keep the analyte in its non-ionized form.
- Vortex: Vortex vigorously for 1 minute to ensure complete protein precipitation.
- Centrifugation: Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Filtration: Transfer the supernatant to an HPLC vial, optionally through a 0.22 µm syringe filter to remove any remaining particulates.

B. HPLC Instrumental Parameters

Causality: For reversed-phase chromatography of acids, the mobile phase pH should be at least 2 units below the analyte's pKa. [10] This suppresses more non-polar form that can be retained on a C18 column. Using a buffer like formic acid or trifluoroacetic acid achieves this.

Parameter	Recommended Setting
HPLC System	Agilent 1290 Infinity II or equivalent
Column	C18 column (e.g., Zorbax Eclipse Plus C18, 2.1 × 150 mm)
Column Temp.	40°C
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Gradient	5% B to 95% B over 5 minutes, hold at 95% B for 10 minutes
Flow Rate	0.4 mL/min
Injection Volume	5 µL
Detection	UV: 210 nm (as carboxylic acids absorb at low wavelengths); MS: 100 m/z (as carboxylic acids. Monitor for the [M-H] ⁻ ion.

Method Validation

Any quantitative analytical method must be validated to ensure it is fit for its intended purpose. [16] Key validation parameters, based on ICH guideline

Validation Parameter	Description	Typical Acceptance Criteria
Specificity/Selectivity	Ability to measure the analyte in the presence of matrix components, impurities, or degradants.	No significant interference and adequate resolution.
Linearity & Range	The range over which the method provides results directly proportional to the analyte concentration.	Correlation coefficient (r) ≥ 0.999 and standard deviation (SD) ≤ 2%.
Accuracy	Closeness of the measured value to the true value. Assessed by spiking known concentrations into blank matrix.	Recovery ≥ 95%.
Precision	Closeness of agreement between a series of measurements. Includes repeatability (intra-day) and intermediate precision (inter-day).	Relative standard deviation (RSD) ≤ 2%.
Limit of Quantification (LOQ)	The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.	Signal-to-noise ratio (S/N) ≥ 10.
Limit of Detection (LOD)	The lowest amount of analyte that can be detected but not necessarily quantified.	Signal-to-noise ratio (S/N) ≥ 3.

| Robustness | Capacity to remain unaffected by small, deliberate variations in method parameters (e.g., pH, column temperature). | RSD of results ≤ 2%

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